The Multifaceted Mechanisms of Pyrazole-4-Carbaldehyde Compounds: A Technical Guide

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Compound of Interest

Compound Name:	*1-benzyl-3-phenyl-1H-pyrazole-4-carbaldehyde*
CAS No.:	*588687-35-8*
Cat. No.:	*B1272905*

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The pyrazole nucleus is a cornerstone in medicinal chemistry, and its 4-carbaldehyde derivatives represent a particularly versatile class of compounds with a broad spectrum of biological activities. This technical guide provides an in-depth exploration of the core mechanisms of action for pyrazole-4-carbaldehyde compounds, supported by quantitative data, detailed experimental protocols, and visual pathway diagrams to facilitate comprehension and further research.

Core Mechanisms of Action

Pyrazole-4-carbaldehyde derivatives exert their biological effects by interacting with a variety of molecular targets. The primary mechanisms identified in the literature include anti-inflammatory, immunomodulatory, and antimicrobial actions.

Anti-Inflammatory Activity: Cyclooxygenase-2 (COX-2) Inhibition

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A principal mechanism for the anti-inflammatory effects of many pyrazole derivatives is the selective inhibition of the cyclooxygenase-2 (COX-2) enzyme. COX-2 is an inducible enzyme that catalyzes the conversion of arachidonic acid to prostaglandins (PGs), which are key mediators of pain and inflammation.[1][2] By selectively blocking the COX-2 active site, these compounds reduce the production of inflammatory prostaglandins like PGE2, without significantly affecting the constitutively expressed COX-1 enzyme, which is responsible for gastrointestinal mucosal protection.[1][3] This selectivity is a critical attribute for developing safer non-steroidal anti-inflammatory drugs (NSAIDs).[4]

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Immunomodulatory Activity: HPK1 Inhibition

Certain pyrazole-containing compounds have been identified as potent inhibitors of Hematopoietic Progenitor Kinase 1 (HPK1), a negative regulator of T-cell signaling.[5][6] Upon T-cell receptor (TCR) activation, HPK1 phosphorylates the SLP-76 adaptor protein, leading to its degradation and a dampening of the immune response.[7][8] By inhibiting HPK1, these pyrazole compounds prevent the phosphorylation of SLP-76, thereby sustaining the TCR signal, enhancing T-cell activation and proliferation, and increasing the production of crucial cytokines like Interleukin-2 (IL-2).[5][8] This mechanism represents a promising strategy in cancer immunotherapy to reinvigorate the immune system against tumors.[9]

Antimicrobial Activity: Inhibition of Bacterial Topoisomerases

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The antimicrobial action of some pyrazole derivatives is analogous to that of quinolone antibiotics, targeting bacterial type II topoisomerases: DNA gyrase and topoisomerase IV.[10][11] These enzymes are essential for bacterial survival, managing DNA supercoiling, and separating intertwined daughter chromosomes during replication.[11][12] Pyrazole compounds can stabilize the enzyme-DNA complex, which prevents the re-ligation of cleaved DNA strands.[10] This leads to the accumulation of double-strand breaks in the bacterial chromosome, halting DNA replication and ultimately causing cell death.[11]

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Data Presentation: Quantitative Biological Activity

The following tables summarize the quantitative data for various pyrazole-4-carbaldehyde derivatives and related pyrazole compounds, showcasing their potency across different biological targets.

Table 1: Anti-Inflammatory Activity (COX-2 Inhibition)

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Compound Class	Specific Compound	COX-2 IC_{50} (μM)	Selectivity Index (SI)	Reference
Pyrazole-Pyridazine Hybrid	**Compound 6f (Trimethoxy deriv.)**	**1.15**	**8.31**	**[13]**
Pyrazole-Pyridazine Hybrid	Compound 5f (Trimethoxy deriv.)	1.50	9.56	[13]
Pyrazole Derivative	PYZ28	0.26	>192.3	[14]
Diarylpyrazole Sulfonamide	PYZ16	0.52	10.73	[14][15]
Substituted Pyrazole	Compound 11	0.043	N/A	[4]
Substituted Pyrazole	Compound 12	0.049	N/A	[4]

| Reference Drug | Celecoxib | 0.28 - 2.16 | 2.51 - 178.57 |[13][14] |

Table 2: Antimicrobial Activity (Minimum Inhibitory Concentration - MIC)

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Compound Class	Bacterial Strain	MIC (µg/mL)	Reference
Pyrazole-Ciprofloxacin Hybrid	**S. aureus**	**0.1 - 0.2**	**[16]**
Pyrazole-Ciprofloxacin Hybrid	E. coli	0.1 - 0.2	[16]
Pyrazole-clubbed Pyrimidine	MRSA	521 µM	[17]
Aminoguanidine-derived Pyrazole	S. aureus (clinical isolates)	1 - 32	[18]
Aminoguanidine-derived Pyrazole	E. coli 1924	1	[18]
Pyrazole-Triazole Hydrazide	S. aureus	2 - 8	[18]

| Pyrazole-Pyrimidinethione | E. coli | 12.5 |[18] |

Experimental Protocols

Detailed and reproducible methodologies are critical for advancing research. The following sections outline the core experimental protocols for the synthesis and evaluation of pyrazole-4-carbaldehyde compounds.

General Synthesis: Vilsmeier-Haack Reaction

The Vilsmeier-Haack reaction is the most common and efficient method for synthesizing 1,3-disubstituted-1H-pyrazole-4-carbaldehydes from the corresponding hydrazone precursors.[19] [20]

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pre-formed Vilsmeier reagent.", fillcolor="#FFFFFF", fontcolor="#202124", shape=box]; Step3 [label="3. Reaction:\nStir the mixture at room temperature,\nthen heat to 60-90°C for 4-24 hours.", fillcolor="#FFFFFF", fontcolor="#202124", shape=box]; Step4 [label="4. Quenching & Neutralization:\nPour the cooled reaction mixture\nonto crushed ice and neutralize\nwith $NaHCO_3$ or K_2CO_3 solution.", fillcolor="#FFFFFF", fontcolor="#202124", shape=box]; Step5 [label="5. Isolation & Purification:\nFilter the separated solid, wash with\ncold water, and purify via\nrecrystallization or column chromatography.", fillcolor="#FFFFFF", fontcolor="#202124", shape=box]; End [label="End: Purified Pyrazole-4-\ncarbaldehyde", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"];

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Protocol Details:

- Reagent Preparation: The Vilsmeier reagent is prepared by adding phosphorus oxychloride ($POCl_3$) dropwise to anhydrous N,N-dimethylformamide (DMF) under an inert atmosphere (e.g., Argon) with cooling in an ice-salt bath (-10 to 0°C).[21]
- Reaction: The appropriate hydrazone, dissolved in DMF, is added to the freshly prepared reagent. The mixture is stirred, often allowing it to reach room temperature before being heated to 60-90°C for several hours until the reaction is complete (monitored by TLC).[20] [21]
- Workup: The reaction mixture is cooled and poured onto crushed ice. The acidic solution is then carefully neutralized with a base such as sodium bicarbonate or potassium carbonate, causing the product to precipitate.
- Purification: The crude product is collected by filtration, washed with cold water, dried, and purified, typically by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography.[21]

In Vitro COX-2 Inhibition Assay (Fluorometric)

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This assay determines the IC_{50} value of a compound by measuring its ability to inhibit the peroxidase activity of the COX-2 enzyme.[2]

Protocol Details:

- Reagent Preparation: Reconstitute human recombinant COX-2 enzyme, COX probe, and cofactors in the provided assay buffer. Prepare serial dilutions of the test pyrazole compound and a reference inhibitor (e.g., Celecoxib) in DMSO, then dilute to the final concentration in assay buffer.[2]
- Enzyme Incubation: In a 96-well plate, add assay buffer, heme, and the COX-2 enzyme to each well.
- Inhibitor Addition: Add the diluted test compounds or reference inhibitor to the appropriate wells. Incubate for a set time (e.g., 15 minutes) at room temperature to allow for enzyme-inhibitor binding.[3]
- Reaction Initiation: Initiate the reaction by adding the substrate, arachidonic acid, to all wells.[3]
- Detection: Incubate for a precise time (e.g., 2 minutes) at 37°C. The COX probe will react with the prostaglandin G2 generated by the active enzyme to produce a fluorescent signal.[2]
- Data Analysis: Measure the fluorescence (e.g., λEx = 535 nm / λEm = 587 nm). Calculate the percentage of inhibition for each compound concentration relative to the vehicle control and determine the IC_{50} value using non-linear regression analysis.

Antimicrobial Susceptibility Testing: Broth Microdilution Method

This method is used to determine the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.[22][23]

Protocol Details:

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- Plate Preparation: In a sterile 96-well microtiter plate, dispense 100 µL of sterile Mueller-Hinton broth (or other suitable medium) into each well.[23]
- Serial Dilution: Add 100 µL of the test compound (at 2x the highest desired concentration) to the first column of wells. Perform a two-fold serial dilution by transferring 100 µL from each well to the next, discarding the final 100 µL from the last dilution well.[23]
- Inoculum Preparation: Prepare a standardized inoculum of the test bacteria (e.g., S. aureus, E. coli) adjusted to a 0.5 McFarland turbidity standard, which is then diluted to achieve a final concentration of approximately 5 x 10^5 CFU/mL in the wells.[22]
- Inoculation: Inoculate each well (except for a sterility control) with the prepared bacterial suspension. Include a growth control well containing only broth and bacteria.
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- MIC Determination: The MIC is recorded as the lowest concentration of the compound at which there is no visible turbidity (bacterial growth).[22][24]

HPK1 Kinase Activity Assay (ADP-Glo™)

This luminescent assay quantifies the amount of ADP produced during the kinase reaction, which directly correlates with HPK1 activity.[25][26]

Protocol Details:

- Reaction Setup: In a 384-well plate, add the kinase buffer, the test pyrazole inhibitor (or DMSO vehicle), the purified recombinant HPK1 enzyme, and the substrate/ATP mixture.[25]
- Kinase Reaction: Incubate the plate at room temperature (or 30°C) for a specified time (e.g., 60 minutes) to allow the phosphorylation reaction to proceed.[1][25]
- ATP Depletion: Add ADP-Glo™ Reagent to each well. This terminates the kinase reaction and depletes the remaining unconsumed ATP. Incubate for 40 minutes at room temperature. [25]
- ADP to ATP Conversion: Add Kinase Detection Reagent to each well. This reagent converts the ADP produced during the kinase reaction into ATP. Incubate for 30-45 minutes at room

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temperature.[1][25]

- Signal Detection: The newly synthesized ATP is used by a luciferase to generate a luminescent signal, which is measured using a microplate reader. The signal is proportional to the ADP generated and thus to the HPK1 activity.
- Data Analysis: Calculate IC_{50} values by plotting the luminescent signal against the inhibitor concentration.

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